

An In-Depth Technical Guide to 2-Bromo-5-hydroxypyridine

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Compound of Interest

Compound Name: 2-Bromo-5-hydroxypyridine

Cat. No.: B120221

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-5-hydroxypyridine** (CAS Number: 55717-45-8), a versatile heterocyclic compound. This document details its chemical identifiers, physical properties, and key applications in organic synthesis, particularly in the preparation of pharmaceutical and agrochemical intermediates. While its direct involvement in specific biological signaling pathways is not extensively documented in publicly available literature, this guide outlines general experimental protocols for reactions in which it is a valuable synthon and discusses its potential in biochemical research.

Core Chemical Identifiers and Properties

2-Bromo-5-hydroxypyridine, also known by its IUPAC name 6-Bromo-3-pyridinol, is a substituted pyridine ring with a bromine atom at the 2-position and a hydroxyl group at the 5-position. It is a white to off-white crystalline solid.^{[1][2]} Key identifiers and physicochemical properties are summarized in the table below for easy reference and comparison.

Identifier	Value	Source(s)
CAS Number	55717-45-8	[1] [2] [3] [4] [5] [6] [7]
IUPAC Name	6-Bromo-3-pyridinol	[2] [6] [8] [9]
Molecular Formula	C ₅ H ₄ BrNO	[1] [2] [5] [7]
Molecular Weight	174.00 g/mol	[1] [2] [3]
InChI Key	PTEFNEALEPSHLC- UHFFFAOYSA-N	[8] [10]
Canonical SMILES	C1=CC(=C(N=C1)Br)O	
Appearance	White to off-white powder/crystal	[1] [2] [6]
Melting Point	138-140.0 °C	[1] [6]
Boiling Point	373.0±22.0 °C at 760 mmHg	[10]
Purity	Typically ≥98% (GC)	[1] [6] [8]

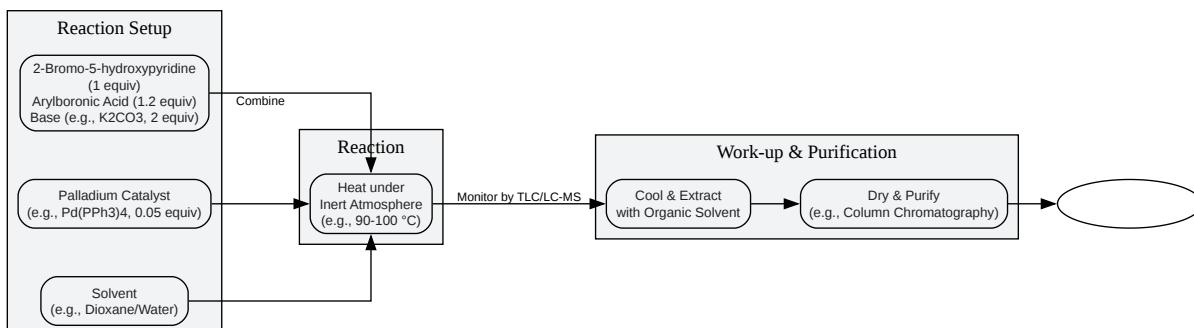
Synthetic Applications and Experimental Protocols

2-Bromo-5-hydroxypyridine is a valuable intermediate in organic synthesis, primarily utilized in the construction of more complex molecules with potential biological activity.[\[2\]](#)[\[11\]](#) Its utility stems from the presence of two reactive sites: the bromine atom, which can participate in cross-coupling reactions, and the hydroxyl group, which can undergo etherification.

Suzuki Coupling Reactions

The bromine atom on the pyridine ring makes **2-Bromo-5-hydroxypyridine** a suitable substrate for palladium-catalyzed Suzuki coupling reactions. This reaction is a powerful tool for forming carbon-carbon bonds, enabling the synthesis of biaryl compounds, which are common motifs in pharmaceuticals.

Experimental Workflow: General Protocol for Suzuki Coupling



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A generalized workflow for a Suzuki coupling reaction.

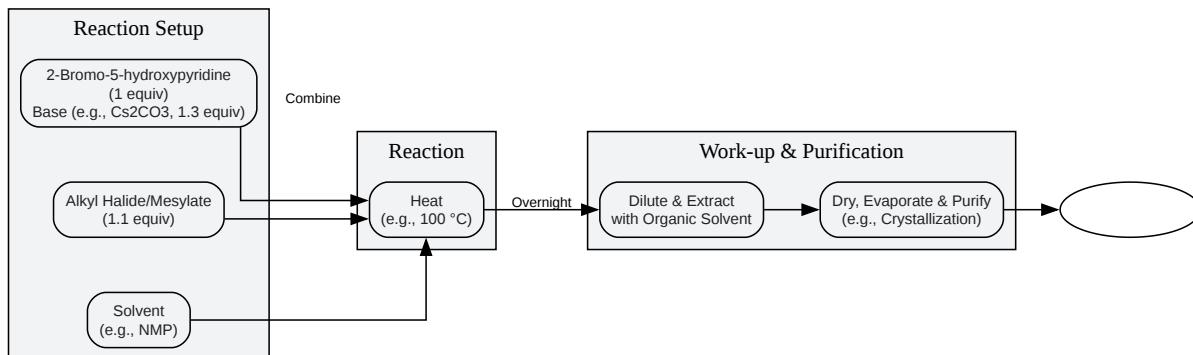
Detailed Methodology:

A general procedure involves dissolving **2-Bromo-5-hydroxypyridine**, an arylboronic acid, a palladium catalyst (such as tetrakis(triphenylphosphine)palladium(0)), and a base (like potassium carbonate) in a suitable solvent system (often a mixture of an organic solvent like dioxane and water). The reaction mixture is then heated under an inert atmosphere until the starting material is consumed, as monitored by techniques like thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS). After cooling, the product is extracted into an organic solvent, dried, and purified, typically by column chromatography.

Williamson Ether Synthesis-type Reactions

The hydroxyl group of **2-Bromo-5-hydroxypyridine** can be deprotonated with a base to form an alkoxide, which can then act as a nucleophile in a Williamson ether synthesis-type reaction with an alkyl halide. This allows for the introduction of various alkyl or substituted alkyl groups at the 5-position of the pyridine ring.

Experimental Workflow: General Protocol for Ether Synthesis



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A generalized workflow for an ether synthesis reaction.

Detailed Methodology:

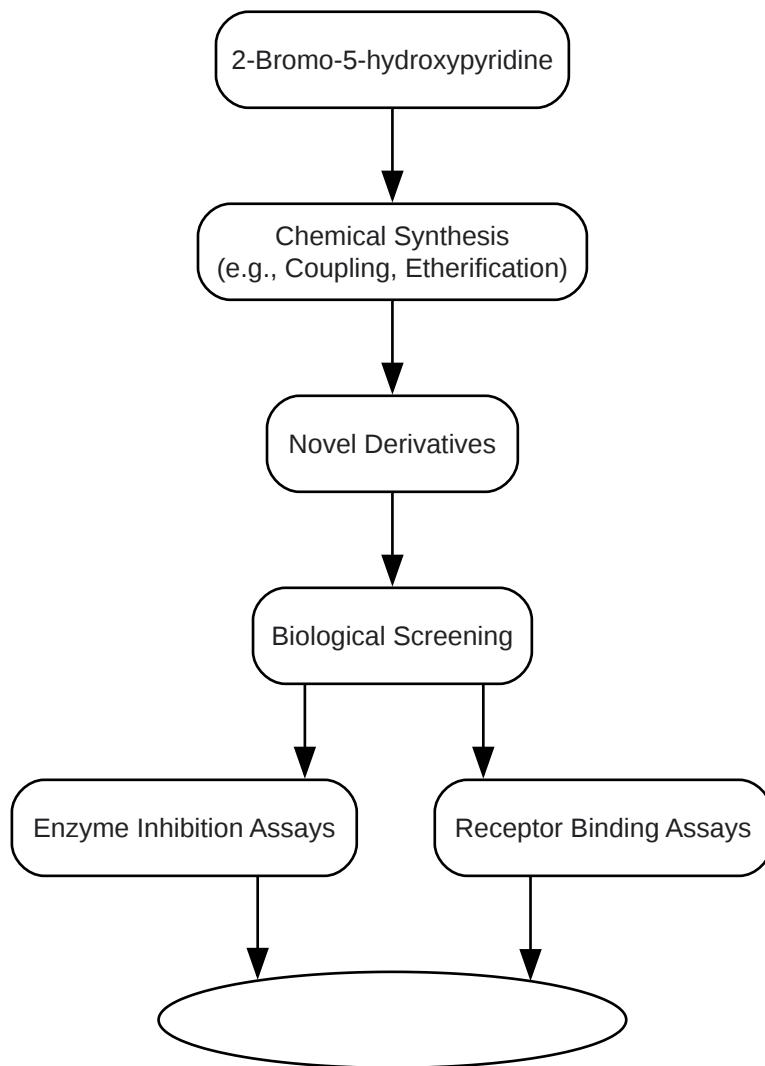
In a typical procedure, **2-Bromo-5-hydroxypyridine** is treated with a base, such as cesium carbonate, in a polar aprotic solvent like N-methylpyrrolidone (NMP). An alkylating agent, for instance, an alkyl mesylate or halide, is then added to the mixture. The reaction is heated, often overnight, to drive it to completion. The work-up usually involves dilution with an organic solvent and washing with water to remove the base and solvent. The final product can then be purified by crystallization or chromatography.

Potential Biological Activity and Research Applications

While specific signaling pathways involving **2-Bromo-5-hydroxypyridine** are not well-defined in the available literature, its structural motifs are present in compounds with known biological activities. It is utilized in biochemical research, particularly in studies related to enzyme inhibition and receptor binding.^[3] One source mentions potential cholinergic properties, though without specifying the exact nature of this activity.^[12]

The pyridine core is a common feature in many biologically active molecules. Therefore, derivatives of **2-Bromo-5-hydroxypyridine** are of interest in drug discovery and agrochemical research.[2][13] For example, it can serve as a building block for synthesizing compounds targeting neurological disorders.[3]

Logical Relationship: From Chemical to Biological Activity



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The role of **2-Bromo-5-hydroxypyridine** in drug discovery.

This diagram illustrates the typical progression from a starting chemical building block like **2-Bromo-5-hydroxypyridine** to the identification of a potential lead compound in drug discovery.

Through chemical synthesis, a library of derivatives can be created and subsequently screened for biological activity using various assays.

Conclusion

2-Bromo-5-hydroxypyridine is a commercially available and synthetically versatile building block with significant potential in the fields of pharmaceutical and agrochemical research. Its well-defined chemical properties and reactivity in key organic transformations make it a valuable tool for the synthesis of novel and complex molecules. While its direct biological roles are yet to be fully elucidated, its utility as a scaffold for creating compounds with desired biological activities is firmly established. Further research into the biological effects of its derivatives may uncover specific signaling pathway interactions and lead to the development of new therapeutic agents or crop protection solutions.

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